

Physical properties of 1,1-Dichlorocyclopentane (boiling point, density)

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Compound of Interest

Compound Name: 1,1-Dichlorocyclopentane

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An In-Depth Technical Guide to the Physical Properties of **1,1-Dichlorocyclopentane**

Abstract

This technical guide provides a comprehensive overview of the key physical properties of **1,1-Dichlorocyclopentane** (CAS No: 31038-06-9), specifically its boiling point and density. Designed for researchers, scientists, and professionals in drug development and organic synthesis, this document synthesizes reported data with detailed, field-proven experimental protocols for accurate determination. By explaining the causality behind methodological choices and grounding all information in authoritative sources, this guide serves as a practical and reliable resource for laboratory applications involving this chlorinated cyclic hydrocarbon.

Introduction to 1,1-Dichlorocyclopentane

1,1-Dichlorocyclopentane is a halogenated derivative of cyclopentane, presenting as a colorless liquid at ambient temperature.^[1] Its molecular structure, featuring two chlorine atoms geminally substituted on the cyclopentane ring, imparts specific physical and chemical characteristics that are crucial for its application and handling.^[1] As an intermediate in organic synthesis, understanding its physical properties is paramount for process design, reaction optimization, safety protocols, and purification procedures like distillation.^[1] The polarity induced by the carbon-chlorine bonds, coupled with its molecular weight, significantly influences its intermolecular forces, which in turn dictate properties such as boiling point and density.^{[2][3][4]}

Physicochemical Data Summary

The accurate physical properties of a compound are foundational for its application in a research or industrial setting. The reported boiling point and density for **1,1-Dichlorocyclopentane** can vary slightly between sources, which may be attributable to different experimental conditions or purity levels.

Physical Property	Reported Value	Source
Boiling Point	140-143 °C	ChemicalBook[5][6]
161.8 °C at 760 mmHg	LookChem[7], Guidechem[8]	
Density	1.1828 g/cm ³	ChemicalBook[5][6]
1.19 g/cm ³	LookChem[7], Guidechem[8]	
Molecular Formula	C ₅ H ₈ Cl ₂	PubChem[9], Guidechem[10]
Molecular Weight	139.02 g/mol	PubChem[9]

These values indicate that **1,1-Dichlorocyclopentane** is a relatively dense liquid with a moderately high boiling point, consistent with other halogenated alkanes of similar molecular weight.[2][3] The presence of two chlorine atoms increases its molecular mass and introduces polar C-Cl bonds, leading to stronger intermolecular forces (dipole-dipole interactions and van der Waals forces) compared to its parent hydrocarbon, cyclopentane.[2][4][11] This results in a significantly higher boiling point than that of cyclopentane (49 °C).

Experimental Determination of Boiling Point Scientific Principle

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For accurate and reproducible measurements, the experimental setup must allow for precise temperature monitoring of the liquid-vapor equilibrium under controlled pressure. The distillation method is a robust technique for determining the boiling point of a macroscopic sample, as it directly measures the temperature at which a stable distillation rate is achieved.

Detailed Experimental Protocol (Distillation Method)

This protocol outlines the standard procedure for determining the boiling point of **1,1-Dichlorocyclopentane**.

Materials:

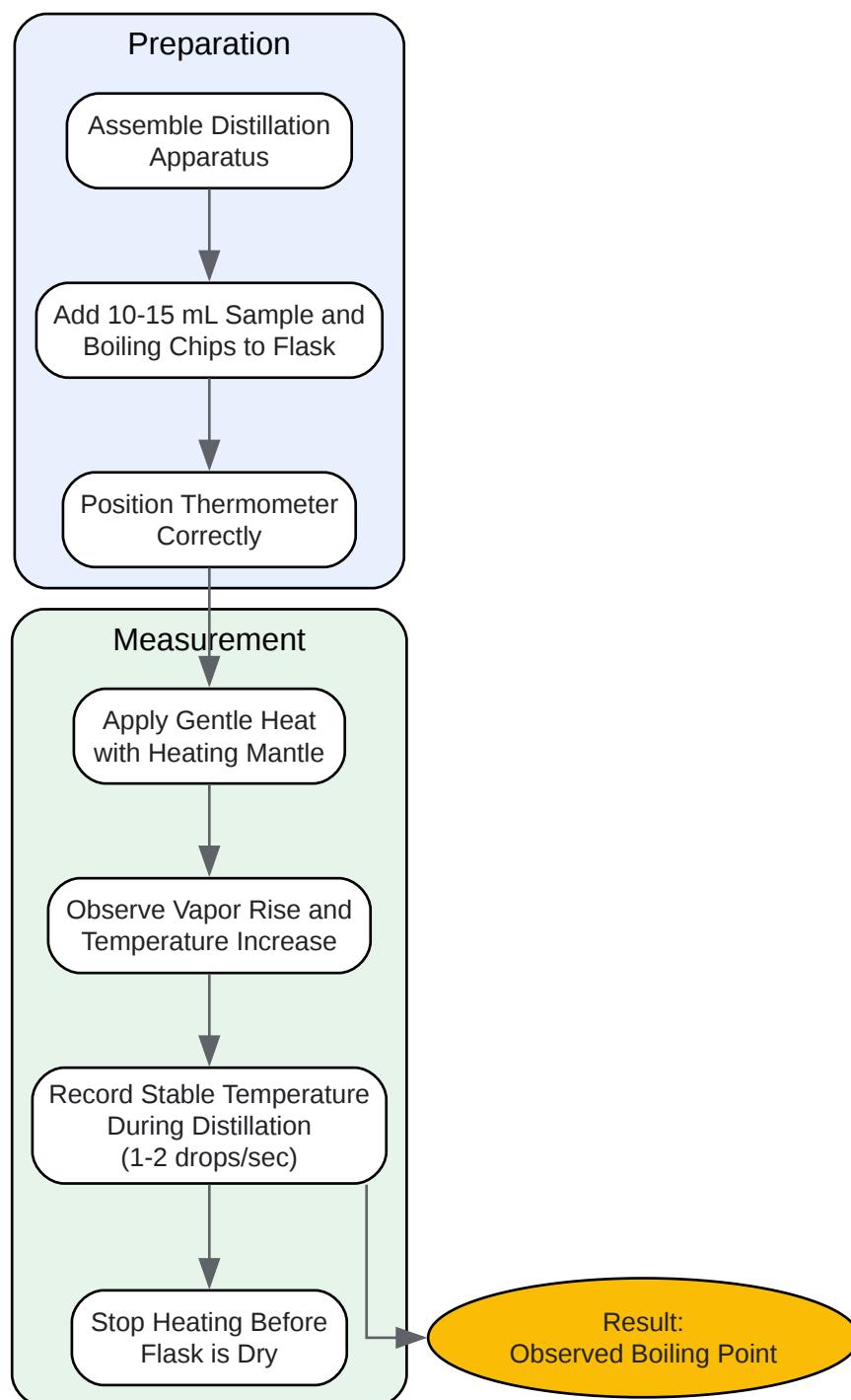
- Round-bottom flask (25 mL or 50 mL)
- Distillation head with condenser
- Thermometer (calibrated, with appropriate range)
- Heating mantle with a stirrer or boiling chips
- Receiving flask
- Laboratory clamps and stand
- Sample of **1,1-Dichlorocyclopentane**

Procedure:

- Apparatus Assembly: Assemble the distillation apparatus in a fume hood. Ensure all glass joints are securely connected.
- Sample Preparation: Place approximately 10-15 mL of **1,1-Dichlorocyclopentane** into the round-bottom flask. Add a magnetic stir bar or a few boiling chips to ensure smooth boiling and prevent bumping.
 - Expertise & Experience: Boiling chips or stirring are critical for preventing superheating of the liquid, which can lead to inaccurate, elevated temperature readings and potential hazards.
- Thermometer Placement: Position the thermometer in the distillation head so that the top of the mercury bulb is level with the bottom of the side-arm leading to the condenser.

- Trustworthiness: This specific placement ensures that the temperature being measured is that of the vapor in equilibrium with the boiling liquid, which is the true boiling point.
- Heating and Distillation: Begin heating the flask gently. As the liquid boils, vapor will rise, and the temperature on the thermometer will increase.
- Data Recording: Record the temperature when the first drop of distillate condenses and falls into the receiving flask. Continue to heat to maintain a slow, steady distillation rate (approximately 1-2 drops per second). The temperature should stabilize; this stable temperature is the boiling point of the substance.
- Completion: Stop heating once a small amount of residue is left in the distillation flask. Never distill to dryness, as this can lead to the formation of unstable peroxides or other side reactions.

Experimental Workflow Diagram



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Caption: Workflow for Boiling Point Determination via Distillation.

Experimental Determination of Density

Scientific Principle

Density is an intrinsic physical property defined as the mass of a substance per unit of volume ($\rho = m/V$).^{[12][13]} For liquids, density is temperature-dependent; therefore, precise temperature control and measurement are essential for accurate results. The use of a pycnometer (a specific gravity bottle) is a highly accurate method, as it allows for the precise determination of the volume of the container, which can then be used to find the density of a liquid of known mass.

Detailed Experimental Protocol (Pycnometer Method)

This protocol provides a self-validating system for obtaining high-precision density measurements.

Materials:

- Pycnometer (e.g., 10 mL) with a stoppered capillary
- Analytical balance (readable to ± 0.0001 g)
- Constant temperature water bath
- Thermometer (calibrated)
- Distilled water (for calibration)
- Acetone (for drying)
- Sample of **1,1-Dichlorocyclopentane**

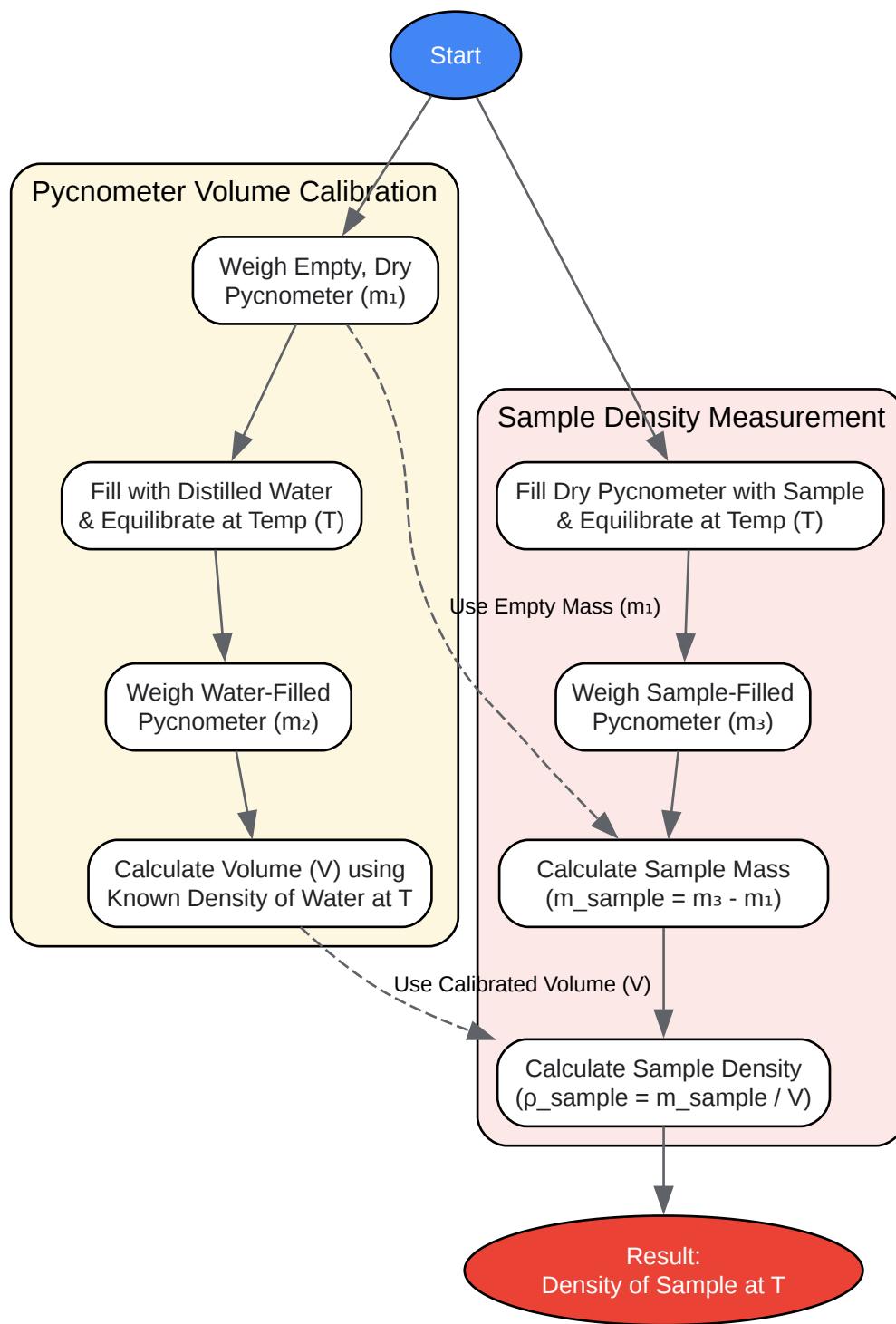
Procedure:

- Calibration of Pycnometer Volume: a. Clean and dry the pycnometer and its stopper thoroughly. Weigh the empty, dry pycnometer on the analytical balance. Record this mass (m_1). b. Fill the pycnometer with distilled water and insert the stopper, allowing excess water to exit through the capillary. c. Place the filled pycnometer in a constant temperature water bath (e.g., 20.0 °C) for 15-20 minutes to allow for thermal equilibrium. d. Remove the pycnometer, carefully dry the exterior, and weigh it. Record this mass (m_2). e. Record the

temperature of the water bath (T). Look up the known density of water (ρ_{water}) at this temperature from a standard reference table. f. Calculate the precise volume of the pycnometer (V) using the formula: $V = (m_2 - m_1) / \rho_{\text{water}}$.

- Trustworthiness: This calibration step is crucial as it accounts for any minor imperfections in the flask's stated volume, making the measurement system self-validating.
- Density Measurement of Sample: a. Empty the pycnometer, rinse with acetone, and dry it completely. b. Fill the dry pycnometer with **1,1-Dichlorocyclopentane**, insert the stopper, and equilibrate it in the same constant temperature water bath used for calibration. c. Remove the pycnometer, carefully dry the exterior, and weigh it. Record this mass (m_3). d. Calculate the mass of the sample (m_{sample}) by subtracting the mass of the empty pycnometer: $m_{\text{sample}} = m_3 - m_1$. e. Calculate the density of the sample (ρ_{sample}) at temperature T: $\rho_{\text{sample}} = m_{\text{sample}} / V$.

Experimental Workflow Diagram

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Caption: Workflow for Density Determination using a Pycnometer.

Safety and Handling

As a chlorinated hydrocarbon, **1,1-Dichlorocyclopentane** should be handled with appropriate safety measures in a well-ventilated fume hood.[14] Personal protective equipment (PPE), including chemical-resistant gloves and safety goggles, is mandatory to avoid skin and eye contact.[14] Users should consult the Safety Data Sheet (SDS) for comprehensive hazard information and emergency procedures before handling the compound.[14]

Conclusion

The physical properties of **1,1-Dichlorocyclopentane**, particularly its boiling point and density, are defining characteristics for its use in scientific and industrial applications. While reference data provides a strong baseline, empirical verification using standardized, high-precision protocols is essential for ensuring accuracy in process modeling, quality control, and experimental design. The methodologies detailed in this guide provide a robust framework for researchers to confidently determine these critical parameters.

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